

# best practices for storing and handling IRDye 700DX

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## **IRDye 700DX Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **IRDye 700DX**. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I properly store lyophilized IRDye 700DX?

Lyophilized **IRDye 700DX** should be stored at -20°C in a sealed container, protected from moisture and light.[1][2]

Q2: What is the recommended procedure for reconstituting **IRDye 700DX** NHS ester?

It is critical to reconstitute **IRDye 700DX** NHS ester in an anhydrous organic solvent such as dimethyl sulfoxide (DMSO).[3][4] WARNING: Do not use aqueous solutions or buffers for initial reconstitution, as the NHS ester reactive group is highly susceptible to hydrolysis, which will inactivate the dye.[3]

Q3: What are the storage recommendations for reconstituted **IRDye 700DX**?

Once reconstituted in a suitable solvent, store the solution at -80°C for up to 6 months or at -20°C for up to 1 month.[1] The container should be tightly sealed to prevent moisture



contamination.[1]

Q4: What are the key spectral properties of IRDye 700DX?

**IRDye 700DX** is a near-infrared (NIR) photosensitive dye.[5][6]

Property	Wavelength
Maximum Absorption	689 nm[5][6][7]
Maximum Emission	702 nm[5]

Q5: What makes IRDye 700DX suitable for biological imaging?

**IRDye 700DX** possesses several advantageous properties for biological imaging:

- High Photostability: It is an extremely photostable dye, allowing for extended exposure to excitation light with minimal signal loss.[8][9]
- Excellent Water Solubility: It dissolves readily in aqueous media without forming aggregates, even in high salt buffers.[8][9]
- High Quantum Yield and Extinction Coefficient: These contribute to its bright fluorescence signal.[9]
- Near-Infrared Fluorescence: Operating in the NIR spectrum (650-900 nm) dramatically reduces autofluorescence from biological materials, leading to higher signal-to-noise ratios.
   [8]

## **Troubleshooting Guides**

**Problem 1: Low or No Fluorescent Signal** 



Potential Cause	Recommended Solution
Dye Inactivity due to Hydrolysis	The NHS ester is moisture-sensitive. Ensure the dye was reconstituted in anhydrous DMSO and stored properly. If reconstituted in an aqueous buffer, the dye will quickly hydrolyze and become non-reactive.[3]
Inefficient Conjugation	Optimize the molar ratio of dye to the target molecule (e.g., antibody). A recommended starting point is a 3:1 molar ratio of IRDye 700DX to the protein.[6] For peptides, other factors like steric hindrance or amine inactivation can affect labeling.[10]
Incorrect Filter Sets	Verify that the excitation and emission filters on your imaging system are appropriate for the spectral properties of IRDye 700DX (Ex: ~689 nm, Em: ~702 nm).
Photobleaching (less common)	Although highly photostable, excessive exposure to high-intensity light can eventually lead to some signal loss.[8] Minimize light exposure when not actively imaging.

## **Problem 2: High Background or Non-Specific Staining**



Potential Cause	Recommended Solution
Excess Unbound Dye	Ensure the removal of all free dye from the conjugate solution after the labeling reaction.  Size-exclusion chromatography (e.g., PD-10 desalting column) is a common and effective method.[2][6][9]
Dye Aggregation	While IRDye 700DX has good water solubility, improper storage or handling might lead to aggregation.[9] Centrifuge the reconstituted dye solution before use to pellet any aggregates.
Non-Specific Binding of Conjugate	Increase the number of wash steps after incubation with the labeled molecule.[3] The inclusion of a blocking step (e.g., with BSA) can also help reduce non-specific binding.
High Cell Density	For cellular imaging, excessively high cell confluence can increase background fluorescence. It is recommended to have cells at 30-40% confluence.[5][6]

# Experimental Protocols & Workflows General Workflow for Antibody Conjugation

This diagram outlines the major steps for conjugating IRDye 700DX NHS ester to an antibody.





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#### Workflow for IRDye 700DX Antibody Conjugation.

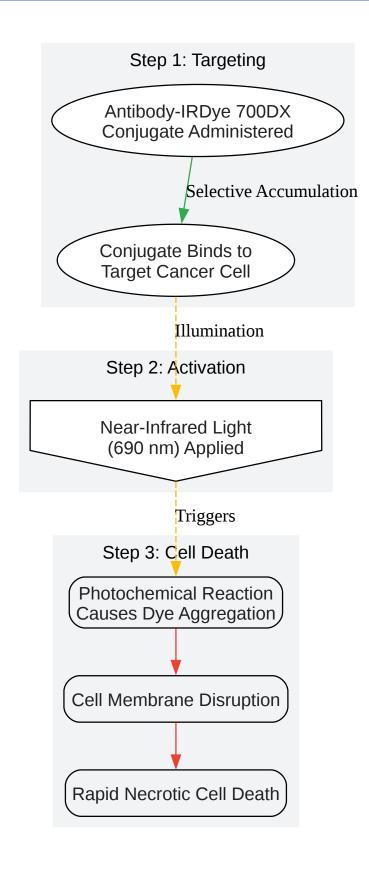
#### Detailed Protocol for Antibody Conjugation:

- Dissolve the antibody (e.g., biotin-transferrin) in 0.1M sodium bicarbonate buffer (pH 8.3) to a final concentration of 1 mg/mL.[6]
- Reconstitute IRDye 700DX NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.
- Add the IRDye 700DX solution to the antibody solution at a molar ratio of 3:1 (dye:protein).
   [6] The final volume of DMSO should be less than or equal to 5%.[6]
- Incubate the reaction mixture for 60 minutes at room temperature in the dark.[6]
- Remove the unconjugated dye using a PD-10 desalting column.[6]
- Collect the first colored peak, which contains the antibody-dye conjugate.
- Measure the absorbance at 280 nm and 689 nm to determine the degree of labeling. A dyeto-protein ratio of 1.5-2.5 is often preferred.[5][6]
- Store the purified conjugate at -80°C in the dark. Avoid repeated freeze-thaw cycles.[5][6]

### **Mechanism of Photoimmunotherapy (PIT)**

**IRDye 700DX** is a key component in photoimmunotherapy. The following diagram illustrates the mechanism of action.





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Mechanism of Action for IRDye 700DX in Photoimmunotherapy.



When an antibody conjugated to **IRDye 700DX** binds to its target antigen on a cancer cell, subsequent irradiation with near-infrared light at approximately 690 nm activates the dye.[11] [12][13] This activation causes a photochemical reaction, leading to the aggregation of the dye-conjugate complex and rapid disruption of the cell membrane, ultimately resulting in necrotic cell death.[11][12][13] This process is highly specific to the targeted cancer cells, minimizing damage to surrounding healthy tissue.[5][11]

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